Suberosol: A Potential Therapeutic Agent - Application Notes and Protocols

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Compound of Interest	
Compound Name:	Suberosol
Cat. No.:	B15567281

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Introduction

Suberosol, a naturally occurring tetracyclic triterpenoid, has been identified as a compound with potential therapeutic applications. Isolated from Polyalthia suberosa, this C31 lanostane-type triterpene has demonstrated noteworthy biological activity, particularly as an anti-HIV agent[1][2]. This document provides a summary of the available data on **suberosol**, including its known biological effects and protocols for relevant experimental investigation. While current research on **suberosol** is in its nascent stages, its unique structure and initial findings warrant further exploration for drug discovery and development.

Chemical Properties

Property	Value	Source
Chemical Formula	$C_{31}H_{50}O_2$	PubChem
Molecular Weight	454.7 g/mol	PubChem
IUPAC Name	(3S,5R,10S,13R,14R,15S,17R)-4,4,10,13,14-pentamethyl-17-[(2R)-6-methyl-5-methylideneheptan-2-yl]-2,3,5,6,12,15,16,17-octahydro-1H-cyclopenta[a]phenanthrene-3,15-diol	PubChem
Structure	Lanostane-type triterpenoid	[1]
Natural Source	Polyalthia suberosa	[1][2]

Therapeutic Potential: Anti-HIV Activity

The primary therapeutic potential of **suberosol** identified to date is its activity against the Human Immunodeficiency Virus (HIV). Research has shown that **suberosol** can inhibit HIV replication in lymphocyte cells.

Quantitative Data

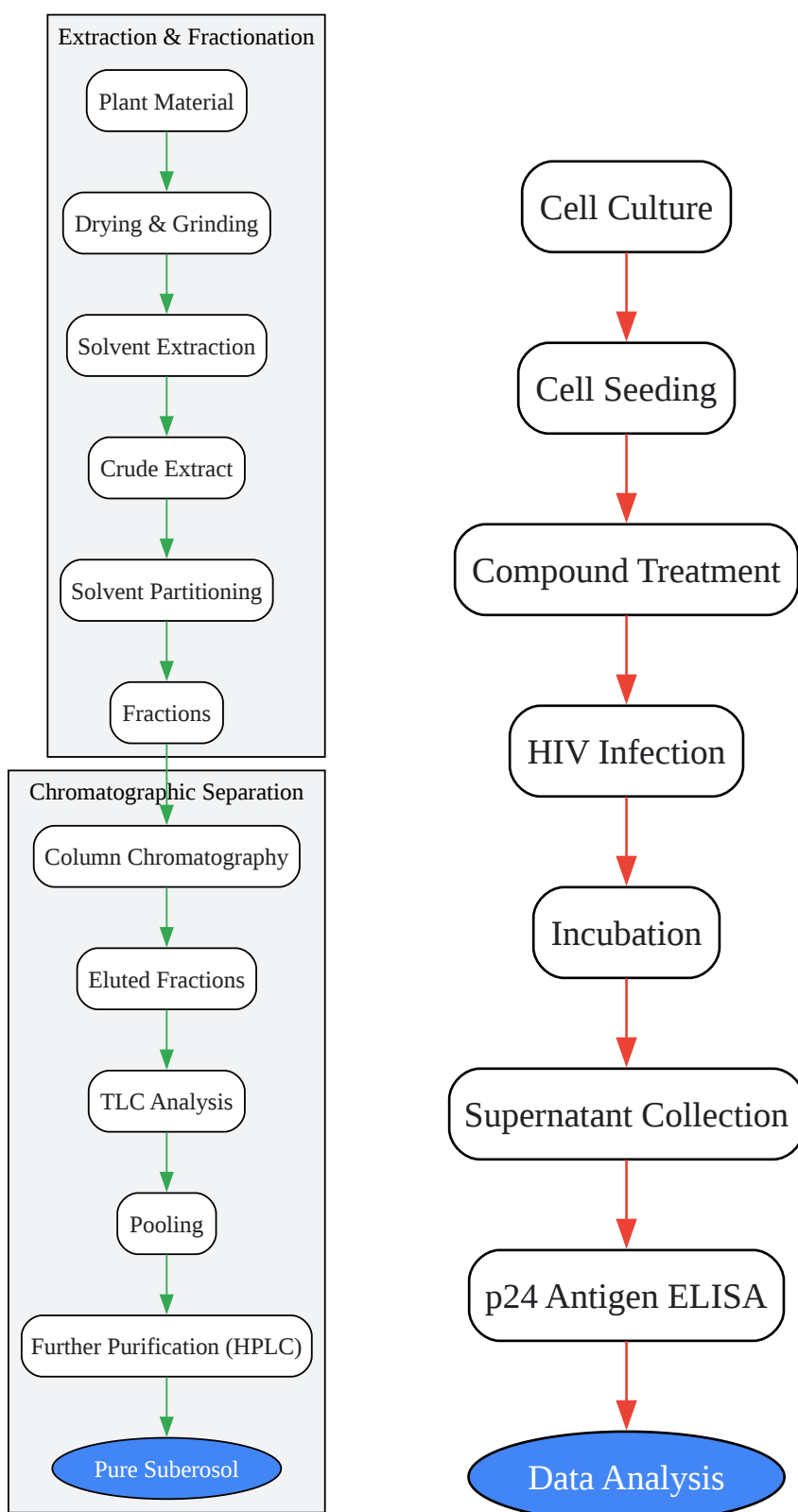| Compound	Cell Line	Activity	EC_{50}	Source
Suberosol	H9 Lymphocyte	Anti-HIV Replication	3 µg/mL	

This initial finding suggests that **suberosol** may serve as a lead compound for the development of novel antiretroviral therapies. Further studies are required to elucidate its precise mechanism of action against HIV. Lanostane-type triterpenoids, as a class, have shown promise as anti-HIV agents, with some inhibiting HIV-1 protease.
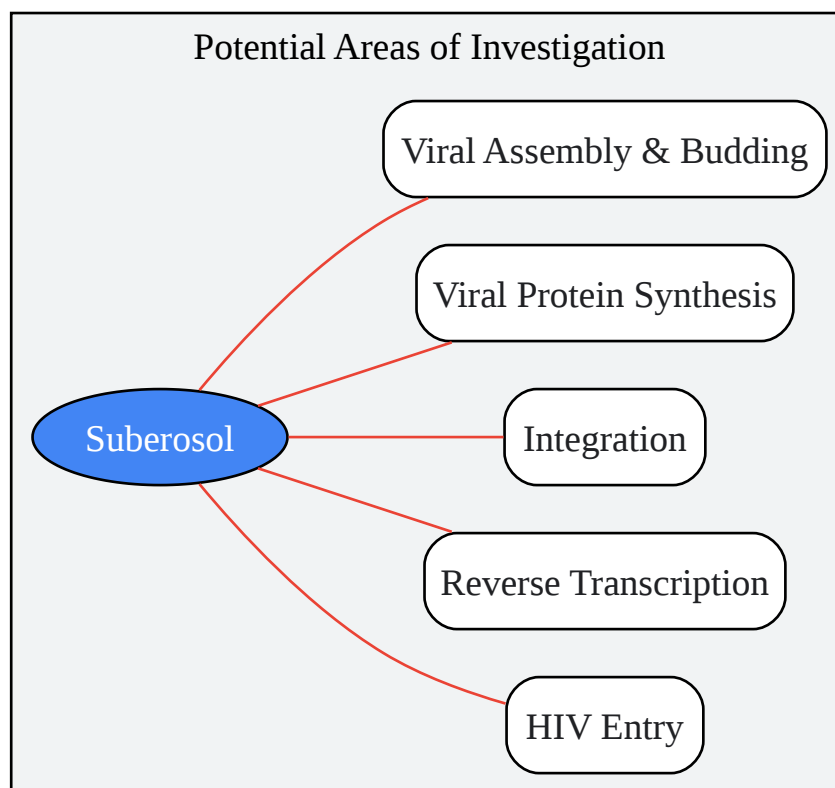
Experimental Protocols

The following are generalized protocols relevant to the study of **suberosol** and other natural products with antiviral potential. These are based on standard laboratory practices and the limited information available on **suberosol**.

Isolation of **Suberosol** from Polyalthia suberosa

This protocol outlines a general procedure for the extraction and isolation of triterpenoids from a plant source.

Extraction & Fractionation

- Plant Material
- Drying & Grinding
- Solvent Extraction
- Crude Extract
- Solvent Partitioning
- Fractions

Chromatographic Separation

- Column Chromatography
- Eluted Fractions
- TLC Analysis
- Pooling
- Further Purification (HPLC)
- Pure Suberosol

- Cell Culture
- Cell Seeding
- Compound Treatment
- HIV Infection
- Incubation
- Supernatant Collection
- p24 Antigen ELISA
- Data Analysis

Potential Areas of Investigation

Viral Assembly & Budding

Viral Protein Synthesis

Suberosol

Integration

Reverse Transcription

HIV Entry

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References

- 1. Anti-AIDS agents, 9. Suberosol, a new C31 lanostane-type triterpene and anti-HIV principle from Polyalthia suberosa - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. cabidigitallibrary.org [cabidigitallibrary.org]

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